

# Essential Guide to Handling 1,1,1,2-Tetrafluoroethane (R-134a)

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## Compound of Interest

Compound Name: Tetrafluoroethane

Cat. No.: B1211177

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For Immediate Reference: In the event of a suspected leak, evacuate the area and ensure adequate ventilation. For skin contact with liquefied gas, warm the affected area with lukewarm water not exceeding 105°F (41°C).<sup>[1]</sup> In case of inhalation, move the victim to an uncontaminated area and provide artificial respiration if breathing has stopped.<sup>[1][2]</sup>

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals working with 1,1,1,2-**Tetrafluoroethane** (also known as R-134a). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical handling.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 1,1,1,2-**Tetrafluoroethane**.

Property	Value
Boiling Point	-26.1 °C to -26.6 °C[1][3][4]
Melting Point	-101 °C to -108 °C[1][3]
Vapor Pressure	592 kPa (at 21.1°C)[1]
Critical Temperature	101.1 °C[1]
Occupational Exposure Limit (OARS WEEL TWA)	1000 ppm (8 hours)[5]
Auto-ignition Temperature	>743°C[4]
Flammability	Non-flammable[1][3][4]

## Operational Plan: Handling Tetrafluoroethane

This section details the step-by-step procedures for the safe handling of **Tetrafluoroethane** in a laboratory setting.

### Receiving and Inspection

- Upon receipt, move cylinders using a suitable hand truck; do not drag, roll, or slide them.
- Visually inspect the container for any signs of damage, corrosion, or leakage.
- Ensure the valve protection cap is securely in place.
- Verify that the container is properly labeled.

### Storage

- Store cylinders in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[2][3][5]
- Cylinder temperatures should not exceed 52°C (125°F).[5][6]
- Store containers in an upright position and firmly secure them to prevent falling or being knocked over.[4][7]

- Keep away from combustible materials.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Periodically check stored containers for general condition and leakage.[\[2\]](#)[\[4\]](#)[\[7\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or goggles when handling or connecting cylinders.[\[1\]](#)
- Hand Protection: Wear insulated gloves when handling containers to protect against frostbite from contact with the liquefied gas.[\[1\]](#)
- Respiratory Protection: Under normal, well-ventilated conditions, respiratory protection is not required.[\[2\]](#) In case of a leak or in a confined space, a self-contained breathing apparatus (SCBA) is necessary.[\[7\]](#)
- Body Protection: Standard laboratory clothing is generally sufficient. No special body protection is typically required.[\[2\]](#)

## Use and Handling

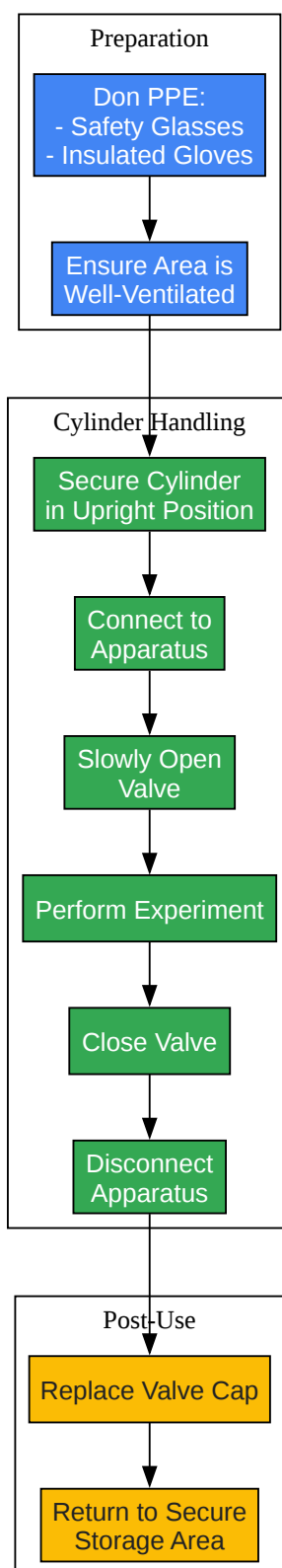
- Only experienced and properly instructed personnel should handle gases under pressure.[\[4\]](#)[\[7\]](#)
- Use in a well-ventilated area. Oxygen detectors should be used when asphyxiating gases may be released.[\[1\]](#)[\[4\]](#)
- Use only with equipment rated for cylinder pressure and compatible materials of construction.
- Install a backflow prevention device in the piping.[\[5\]](#)
- Open the valve slowly to avoid pressure shock.[\[7\]](#)
- Do not smoke while handling the product.[\[3\]](#)[\[7\]](#)
- Close the valve after each use and when the cylinder is empty.[\[5\]](#)

## Disposal of Empty Cylinders and Waste

- Dispose of unused product and contaminated packaging in accordance with applicable local, regional, and national regulations.[6][8]
- Empty containers may still present a chemical hazard and should be handled with care.[9]
- Return empty cylinders to the supplier for recycling if possible.[9] Do not attempt to refill empty cylinders.
- Waste gas treatment may be necessary to comply with local regulations regarding atmospheric emissions.[4]

## Experimental Workflow and Safety Protocols

The following diagrams illustrate the standard workflow for handling **Tetrafluoroethane** and the procedural logic for responding to emergencies.



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